

Essential Safety and Logistics for Handling 3,6-Diphenylpiperazine-2,5-dione

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Compound of Interest

Compound Name: 3,6-Diphenylpiperazine-2,5-dione

Cat. No.: B3336432

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This document provides immediate, essential safety and logistical information for the handling of **3,6-Diphenylpiperazine-2,5-dione**. The following procedural guidance is based on the known properties of this compound and the general hazards associated with piperazine derivatives. Due to a lack of specific toxicity data for **3,6-Diphenylpiperazine-2,5-dione**, a cautious approach is strongly advised.

Physicochemical Data

A summary of the available quantitative data for **3,6-Diphenylpiperazine-2,5-dione** is presented below.

Property	Value	Source
Molecular Formula	C16H14N2O2	[1][2]
Molar Mass	266.29 g/mol	[1][2]
Melting Point	270 °C	[1]
Boiling Point	607.5 ± 55.0 °C (Predicted)	[1]
Density	1.211 ± 0.06 g/cm3 (Predicted)	[1]
CAS Number	26280-46-6	[2]

Hazard Assessment

While specific toxicity data for **3,6-Diphenylpiperazine-2,5-dione** is limited, the broader class of piperazine derivatives has been associated with various health risks. Some piperazine derivatives are known to have psychoactive effects and can cause cytotoxicity and ATP depletion[3]. They may also act as skin and respiratory sensitizers, with the potential to cause severe skin burns and eye damage[4]. Therefore, it is prudent to handle **3,6-Diphenylpiperazine-2,5-dione** with a high degree of caution.

Potential Hazards:

- May be harmful if swallowed, inhaled, or absorbed through the skin.
- May cause irritation to the skin, eyes, and respiratory tract.
- Potential for unknown long-term health effects.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the container is properly labeled with the chemical name, CAS number, and any available hazard warnings.
- Log the receipt of the chemical in your laboratory's chemical inventory system.

2. Storage:

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- Follow any specific storage temperature recommendations if provided by the supplier.

3. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards. A face shield is recommended when there is a risk of splashing[5][6].
- Hand Protection: Wear chemically resistant gloves, such as nitrile or neoprene[5][6]. Double gloving is recommended. Inspect gloves for any tears or punctures before use.
- Body Protection: A lab coat is mandatory. For procedures with a higher risk of contamination, a chemically resistant apron or coveralls should be worn[7].
- Respiratory Protection: For handling small quantities in a well-ventilated area or a chemical fume hood, respiratory protection may not be required. However, if there is a risk of generating dust or aerosols, a NIOSH-approved respirator with a particulate filter (e.g., N95) or a higher level of respiratory protection should be used[5].

4. Weighing and Handling:

- All handling of solid **3,6-Diphenylpiperazine-2,5-dione** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use a dedicated, clean spatula and weighing vessel.
- Handle the compound gently to avoid creating dust.
- Clean the balance and surrounding area thoroughly after weighing.

5. Dissolving and Use in Experiments:

- When dissolving the compound, add it slowly to the solvent to avoid splashing.
- If heating is required, do so in a well-ventilated area, preferably within a fume hood.
- Ensure all containers are clearly labeled.

Disposal Plan

1. Waste Segregation:

- All solid waste contaminated with **3,6-Diphenylpiperazine-2,5-dione** (e.g., weighing paper, contaminated gloves, pipette tips) should be collected in a dedicated, labeled hazardous waste container.
- Liquid waste containing this compound should be collected in a separate, labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.

2. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**3,6-Diphenylpiperazine-2,5-dione**," and the approximate concentration and quantity.

3. Storage of Waste:

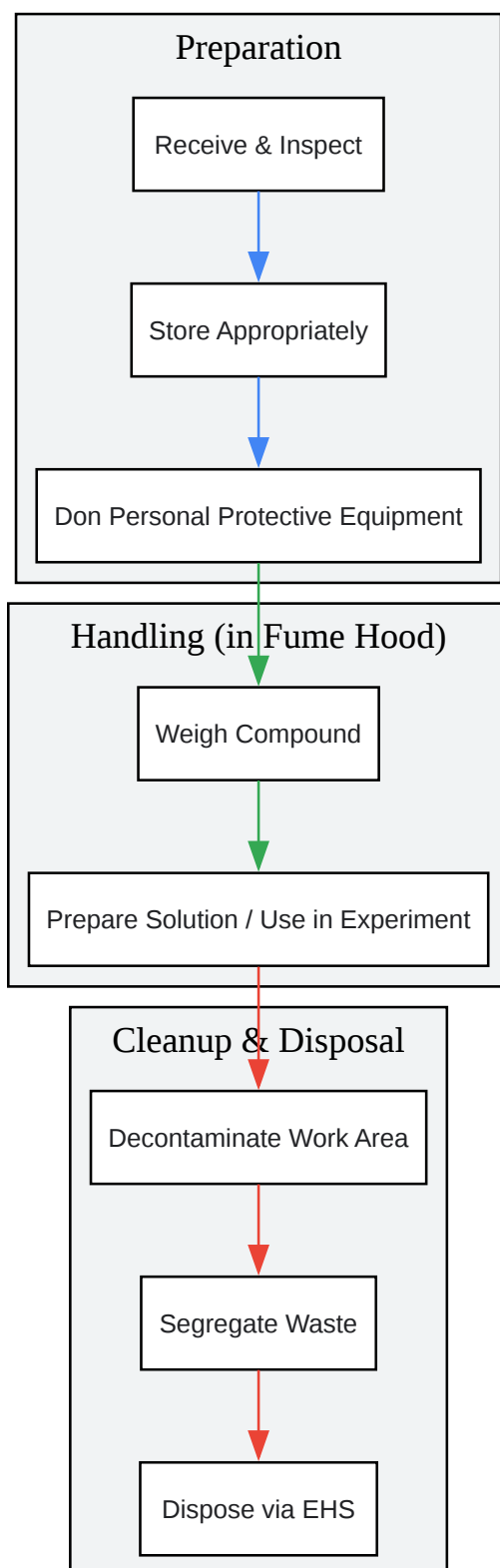
- Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.

4. Disposal Procedure:

- Dispose of all waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in the regular trash.

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **3,6-Diphenylpiperazine-2,5-dione** from receipt to disposal.



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Caption: Workflow for safe handling of **3,6-Diphenylpiperazine-2,5-dione**.

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References

- 1. chembk.com [chembk.com]
- 2. 3,6-Diphenylpiperazine-2,5-dione | C₁₆H₁₄N₂O₂ | CID 284933 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. acta.pharmaceutica.farmaceut.org [acta.pharmaceutica.farmaceut.org]
- 4. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. americanchemistry.com [americanchemistry.com]
- 7. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
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